

Personal protective equipment for handling LOE 908 hydrochloride

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Compound of Interest

Compound Name: LOE 908 hydrochloride

Cat. No.: B580641

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Essential Safety and Handling Guide for LOE 908 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **LOE 908 hydrochloride**, a neuroprotective agent and broad-spectrum cation channel blocker.^{[1][2]} Given that a comprehensive Safety Data Sheet (SDS) for this compound is not readily available, a conservative approach to handling, based on general laboratory safety principles for potent research chemicals, is strongly advised.

Quantitative Data Summary

For ease of reference, the available quantitative data for **LOE 908 hydrochloride** is summarized in the table below. This information has been compiled from various chemical suppliers.

Property	Value	Source
Molecular Weight	749.29 g/mol	R&D Systems
Solubility	- 50 mM in water- 100 mM in DMSO	R&D Systems
Purity	≥98%	R&D Systems
Storage (Solid)	Desiccate at Room Temperature	R&D Systems
Storage (In solvent)	Refer to supplier recommendations	MedchemExpress[3]
CAS Number	143482-60-4	R&D Systems

Personal Protective Equipment (PPE)

Due to the absence of specific toxicological data for **LOE 908 hydrochloride**, a comprehensive PPE protocol is mandatory to minimize exposure. The following PPE should be worn at all times when handling the compound.

PPE Category	Required Equipment	Rationale and Best Practices
Hand Protection	Double-gloving with nitrile gloves	Provides a robust barrier against skin contact. Change gloves immediately if contaminated.
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes or airborne particles of the compound.
Body Protection	A disposable, fluid-resistant laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator	Recommended when handling the solid form to prevent inhalation of fine particles.

Operational and Disposal Plans

Handling Protocol:

- **Preparation:** Before handling, ensure that a designated workspace, such as a chemical fume hood, is clean and uncluttered. All necessary equipment and reagents should be readily accessible.
- **Weighing:** When weighing the solid compound, perform the task within a chemical fume hood to minimize the risk of inhalation.
- **Dissolving:** To dissolve **LOE 908 hydrochloride**, add the solvent to the solid slowly. For maximum product recovery, centrifuge the original vial before removing the cap.^[4]
- **Spill Management:** In the event of a spill, immediately alert others in the vicinity. Evacuate the area if necessary. Small spills can be cleaned up by trained personnel wearing appropriate PPE, using an absorbent material. Large spills may require assistance from a dedicated safety team.

Disposal Plan:

All waste materials contaminated with **LOE 908 hydrochloride**, including empty containers, used PPE, and cleaning materials, must be treated as hazardous waste.

- **Segregation:** Collect all contaminated solid and liquid waste in separate, clearly labeled, and sealed containers.
- **Disposal:** Dispose of the hazardous waste through your institution's designated chemical waste disposal program. Adhere to all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **LOE 908 hydrochloride**.

Safe Handling and Disposal Workflow for LOE 908 Hydrochloride

[Click to download full resolution via product page](#)Caption: Logical workflow for safe handling and disposal of **LOE 908 hydrochloride**.

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